

# "Potassium allyltrifluoroborate" fundamental properties and characteristics

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## Compound of Interest

Compound Name: Potassium allyltrifluoroborate

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An In-depth Technical Guide to **Potassium Allyltrifluoroborate**

## Introduction

**Potassium allyltrifluoroborate** ( $C_3H_5BF_3K$ ) is a versatile and highly stable organoboron compound that has garnered significant attention in organic synthesis. As a crystalline, air- and moisture-stable solid, it serves as a convenient and safer surrogate for the more sensitive allylboronic acids and esters.[1][2] Its robustness, coupled with its unique reactivity, has established it as a valuable reagent in a multitude of carbon-carbon and carbon-heteroatom bond-forming reactions. This guide provides a comprehensive overview of the fundamental properties, synthesis, reactivity, and applications of **potassium allyltrifluoroborate**, with a focus on its utility for researchers in synthetic chemistry and drug development.

## Core Properties and Characteristics

**Potassium allyltrifluoroborate's** utility is rooted in its favorable physical and chemical properties. Unlike many other organoboron reagents, it can be handled and stored for extended periods without special precautions.[2]

## Physical and Chemical Properties

The key physical and chemical data for **potassium allyltrifluoroborate** are summarized below.

Property	Value	Reference(s)
IUPAC Name	potassium;trifluoro(prop-2-enyl)boranuide	[3][4]
CAS Number	233664-53-4	[5][6]
Molecular Formula	C <sub>3</sub> H <sub>5</sub> BF <sub>3</sub> K	[3][6]
Molecular Weight	147.98 g/mol	[3][4][5]
Appearance	White crystalline solid/powder	[1][3][7]
Melting Point	>300 °C	[5][7]
Stability	Air- and moisture-stable solid. Stable under recommended storage conditions.	[2][3][8]
InChI Key	TVPZAMJXLCDMIT-UHFFFAOYSA-N	[5]

## Spectroscopic Data

Spectroscopic analysis is crucial for the characterization of **potassium allyltrifluoroborate** and its reaction products. Representative NMR data is provided below.

Nucleus	Chemical Shift ( $\delta$ ) / ppm	Coupling Constant (J) / Hz	Reference(s)
$^1\text{H}$ -NMR	8.20 (d, HAryl)	8.7	[8][9]
7.53 (d, HAryl)	8.7	[8][9]	
5.85–5.71 (m, CH=CH <sub>2</sub> )	[8][9]		
5.22–5.16 (m, CH=CH <sub>2</sub> )	[8][9]		
4.86 (dd, CHOH)	7.8, 4.5	[8][9]	
$^{13}\text{C}$ -NMR	151.1, 147.1, 126.5, 123.5 (Aryl)	[8][9]	
133.1 (CH=CH <sub>2</sub> )	[8][9]		
119.5 (CH=CH <sub>2</sub> )	[8][9]		
72.1 (CHOH)	[8][9]		
43.8 (CHCH <sub>2</sub> )	[8][9]		
$^{19}\text{F}$ -NMR	Shows $^{19}\text{F}$ - $^{11}\text{B}$ coupling	[10]	
$^{11}\text{B}$ -NMR	Shows $^{11}\text{B}$ - $^{19}\text{F}$ coupling (quartet)	[10]	

Note:  $^1\text{H}$  and  $^{13}\text{C}$  NMR data are for 1-(4-Nitrophenyl)but-3-en-1-ol, a representative product from the allylation of an aldehyde with potassium allyltrifluoroborate.[8]  
[9]

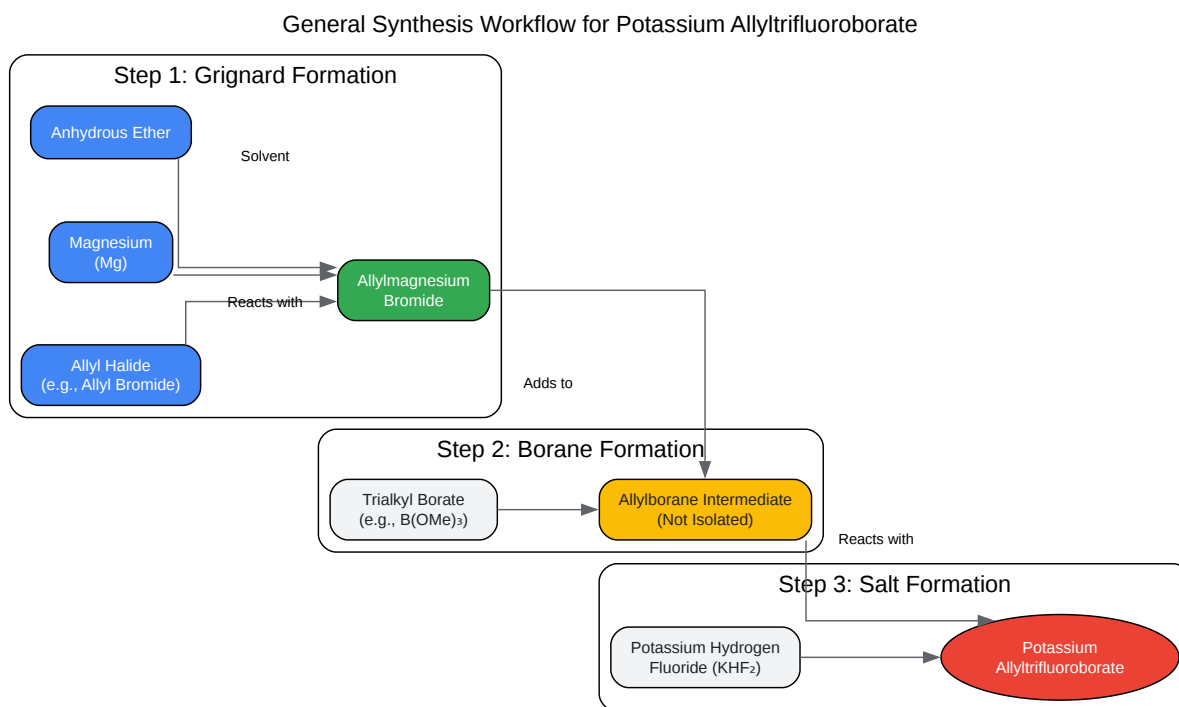
High-resolution mass spectrometry (HRMS) using electrospray ionization (ESI) in negative mode is effective for determining the exact mass of the allyltrifluoroborate anion,  $[\text{C}_3\text{H}_5\text{BF}_3]^-$ .  
[\[11\]](#)

## Synthesis and Experimental Protocols

The synthesis of **potassium allyltrifluoroborate** is straightforward, typically involving the reaction of an allylborane precursor with potassium hydrogen fluoride ( $\text{KHF}_2$ ).[\[2\]](#)

### General Synthesis Protocol

A common and efficient method involves the preparation of an allylborane from allylmagnesium bromide and a trialkyl borate, followed by in-situ conversion to the trifluoroborate salt.[\[2\]](#)



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Caption: Workflow for the synthesis of **potassium allyltrifluoroborate**.

Detailed Methodology:

- Grignard Reagent Formation: Allylmagnesium bromide is prepared by reacting allyl bromide with magnesium turnings in anhydrous diethyl ether under an inert atmosphere.

- **Borane Intermediate:** The freshly prepared Grignard reagent is added dropwise to a solution of a trialkyl borate (e.g., trimethyl borate) in ether at low temperature (e.g., -78 °C).
- **Hydrolysis and Salt Formation:** The reaction mixture is warmed to room temperature. An aqueous solution of potassium hydrogen fluoride (KHF<sub>2</sub>) is then added.
- **Isolation:** The mixture is stirred for a period, and the resulting solid precipitate (**potassium allyltrifluoroborate**) is collected by filtration, washed, and dried. The product is typically a stable, crystalline solid.<sup>[2]</sup>

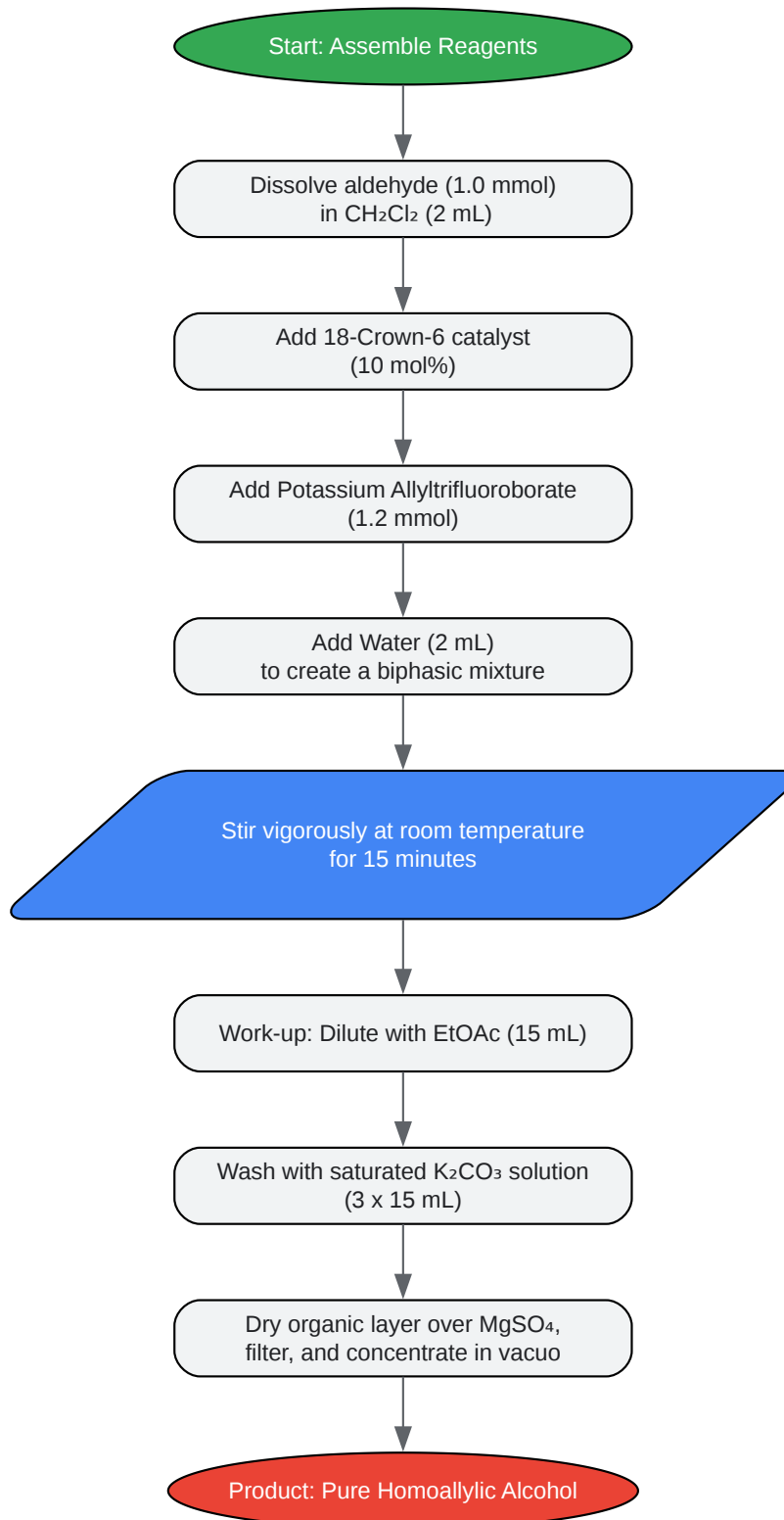
## Reactivity and Key Applications

**Potassium allyltrifluoroborate** is a versatile nucleophilic allylating agent used in a wide array of chemical transformations. Its stability allows for its use in various reaction conditions, including aqueous media.<sup>[8][12]</sup>

## Allylation of Carbonyls and Imines

One of the most common applications is the allylation of aldehydes to produce homoallylic alcohols.<sup>[13]</sup> This reaction can be promoted by Lewis acids like BF<sub>3</sub>·OEt<sub>2</sub> or catalyzed by phase-transfer catalysts such as 18-crown-6 in biphasic media.<sup>[8][13]</sup> The reaction is notable for its high yields and tolerance of a broad range of functional groups.<sup>[8]</sup>

## Experimental Workflow: Allylation of Aldehydes

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Caption: Experimental workflow for the allylation of aldehydes.[8]

## Detailed Protocol: Allylation of 4-Nitrobenzaldehyde[8]

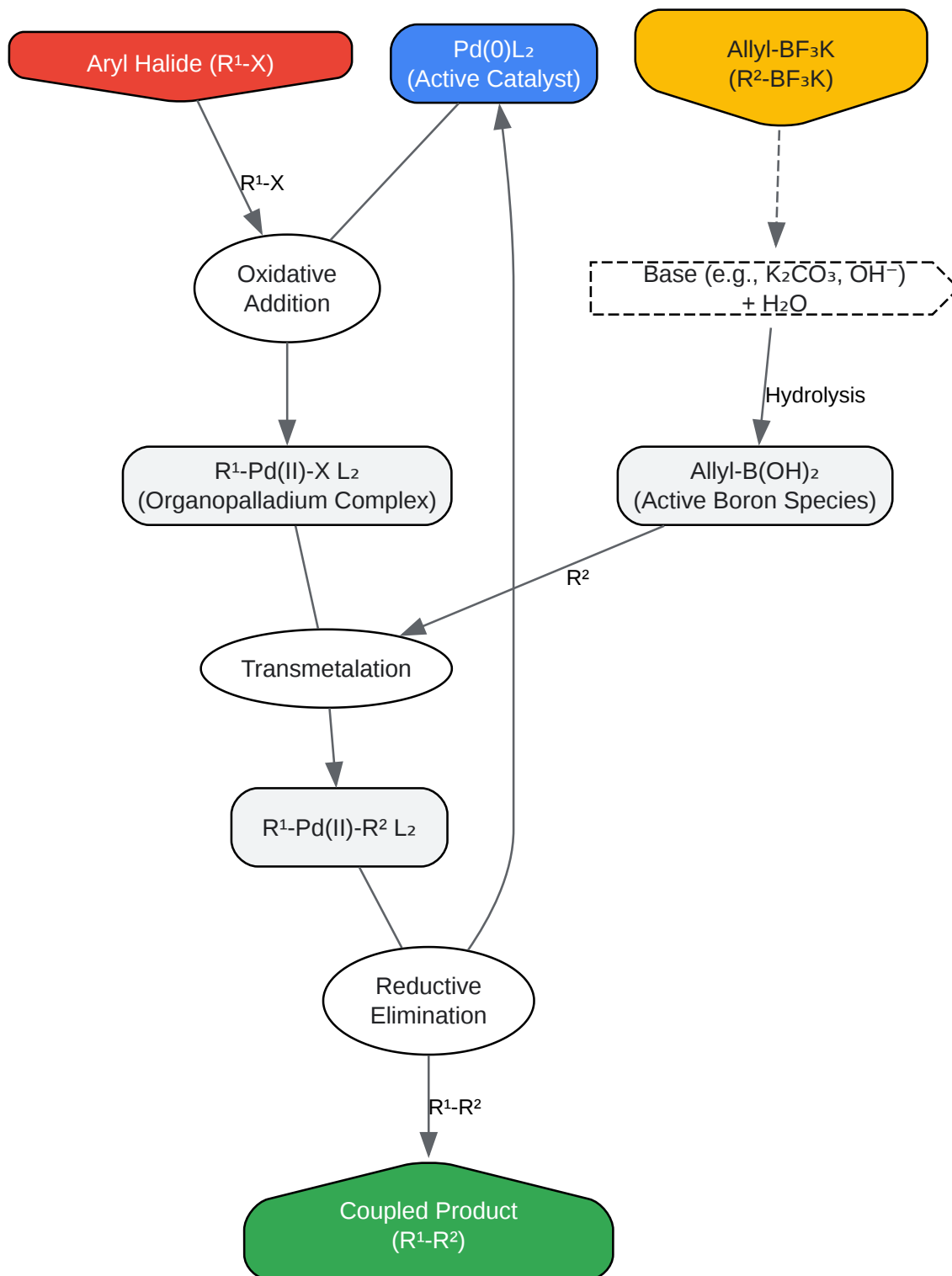
- To a solution of 4-nitrobenzaldehyde (1.0 mmol) in dichloromethane (2 mL), 18-crown-6 (26 mg, 10 mol%) is added.
- **Potassium allyltrifluoroborate** (177 mg, 1.20 mmol) is added, followed by water (2 mL).
- The resulting biphasic mixture is stirred vigorously at room temperature for 15 minutes.
- The reaction is diluted with ethyl acetate (15 mL) and washed three times with a saturated solution of potassium carbonate ( $K_2CO_3$ ).
- The combined organic layers are dried over magnesium sulfate ( $MgSO_4$ ), filtered, and the solvent is removed under reduced pressure to yield the homoallylic alcohol product, often without needing further purification.[8]

## Suzuki-Miyaura Cross-Coupling Reactions

Potassium organotrifluoroborates are excellent coupling partners in palladium-catalyzed Suzuki-Miyaura reactions.[14][15] They serve as stable precursors that slowly release the active boronic acid in situ, which is particularly advantageous for challenging couplings.

**Potassium allyltrifluoroborate** can be coupled with various aryl and vinyl halides or triflates to form allylated aromatic and olefinic structures, which are important motifs in pharmaceuticals and materials science.[15][16]

## Simplified Suzuki-Miyaura Catalytic Cycle

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Caption: Catalytic cycle for Suzuki-Miyaura cross-coupling reactions.

## Other Applications

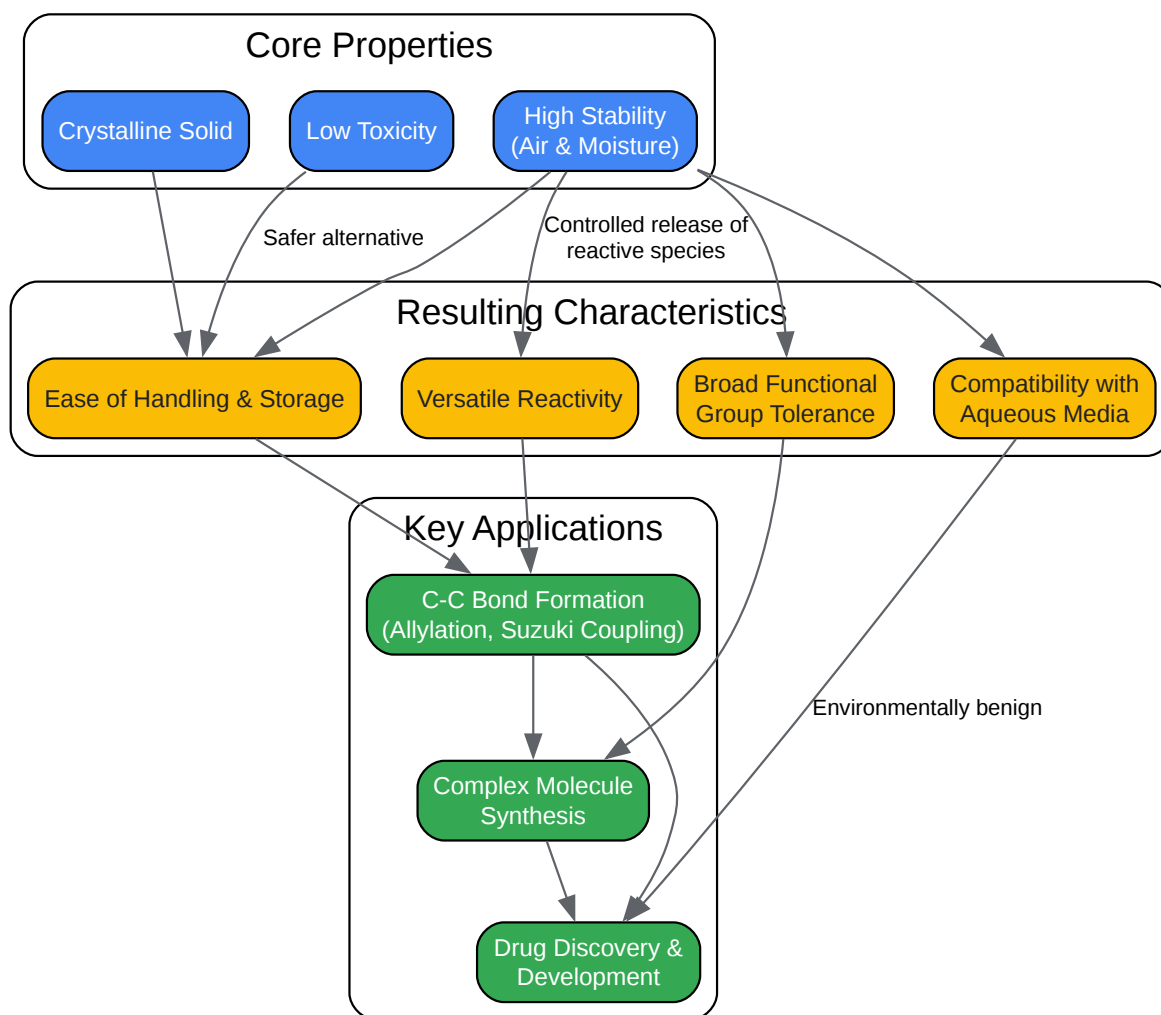
The utility of **potassium allyltrifluoroborate** extends to various other transformations, including:

- Double Allylboration: Reaction with nitriles and acid anhydrides to form bis-allyl amines and esters, respectively.[17]
- Radical Reactions: Participation in visible light-promoted radical additions to imines.[18]
- Amination Reactions: Use in Hartwig-Buchwald type amination reactions to produce allylated amines.[1]

## Logical Relationships and Advantages

The properties and reactivity of **potassium allyltrifluoroborate** are interconnected, leading to its broad applicability in modern synthesis.

## Logical Relationships of Potassium Allyltrifluoroborate



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Caption: Relationships between properties, characteristics, and applications.

## Safety and Handling

While organotrifluoroborate salts are considered to have low toxicity, **potassium allyltrifluoroborate** is classified as a hazardous substance and requires careful handling.[3][8]

Hazard Type	GHS Classification and Statements	Reference(s)
Pictogram(s)	Corrosion, Exclamation Mark	[5]
Signal Word	Danger	[3][5]
Hazard Statements	H315: Causes skin irritation.H318: Causes serious eye damage.H335: May cause respiratory irritation.	[3][4][5]
Precautionary Statements	P261: Avoid breathing dust.P280: Wear protective gloves/eye protection/face protection.P302+P352: IF ON SKIN: Wash with plenty of soap and water.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[3][4]
Incompatible Materials	Strong oxidizing agents.	[3]
Storage	Store in a cool, dry, well-ventilated area in a tightly closed container.	[3]

Always consult the latest Safety Data Sheet (SDS) before use. Engineering controls, such as a fume hood, should be used to minimize exposure. Personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, is mandatory.[3]

## Conclusion

**Potassium allyltrifluoroborate** is a robust, versatile, and user-friendly reagent for introducing the allyl group in organic synthesis. Its exceptional stability compared to traditional

organoboranes makes it an invaluable tool for modern synthetic chemistry. From the straightforward allylation of aldehydes to its critical role in palladium-catalyzed cross-coupling reactions, it enables the efficient construction of molecular complexity, making it a cornerstone reagent for researchers in academia and the pharmaceutical industry.

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